

triethylmethylammonium tetrafluoroborate

electrochemical window

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Compound of Interest

Compound Name: *Triethylmethylammonium*
Tetrafluoroborate

Cat. No.: *B1589854*

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An In-Depth Technical Guide on the Electrochemical Window of **Triethylmethylammonium Tetrafluoroborate**

For researchers, scientists, and drug development professionals, understanding the electrochemical properties of electrolytes is paramount for the advancement of various applications, from energy storage to sensitive analytical techniques.

Triethylmethylammonium tetrafluoroborate (Et₃MeNBF₄) is a quaternary ammonium salt that has garnered interest as a supporting electrolyte in non-aqueous electrochemistry due to its high solubility and wide electrochemical stability window.^[1] This guide provides a comprehensive overview of its electrochemical window, supported by experimental methodologies and comparative data.

Core Concept: The Electrochemical Window

The electrochemical window (EW) of an electrolyte is the potential range within which the electrolyte remains electrochemically stable, meaning it does not undergo oxidation or reduction. This window is defined by two key limits:

- Anodic Limit: The potential at which the electrolyte begins to oxidize.
- Cathodic Limit: The potential at which the electrolyte begins to reduce.

A wider electrochemical window is generally desirable as it allows for a larger operating voltage range for an electrochemical device, leading to higher energy densities and the ability to study a broader range of electrochemical phenomena. The electrochemical window is not an intrinsic property of the salt alone but is significantly influenced by the solvent, the working electrode material, and the purity of the system.

Quantitative Data Summary

Direct quantitative data for the electrochemical window of **triethylmethylammonium tetrafluoroborate** in common organic solvents is not readily available in the reviewed literature. However, by examining data for the structurally similar and widely used tetraethylammonium tetrafluoroborate (Et₄NBF₄), we can infer the expected performance of Et₃MeNBF₄. The slightly smaller size of the triethylmethylammonium cation may subtly influence its cathodic stability.

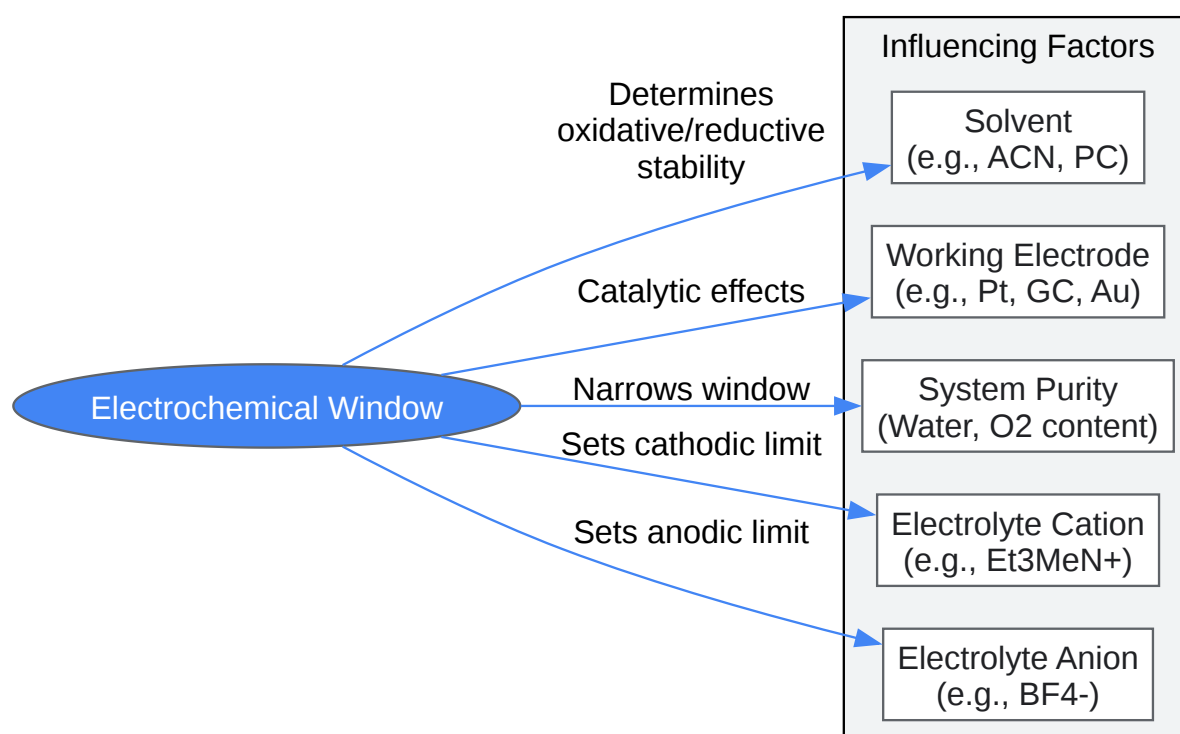
The following table summarizes the electrochemical window of tetraethylammonium tetrafluoroborate in various non-aqueous solvents, which can serve as a close approximation for **triethylmethylammonium tetrafluoroborate**.

Electrolyte Salt	Solvent	Anodic Limit (V vs. Ref)	Cathodic Limit (V vs. Ref)	Electrochemical Window (V)	Working Electrode	Reference Electrode
Et ₄ NBF ₄	Acetonitrile (ACN)	~ +3.0	~ -2.8	~ 5.8	Glassy Carbon	Ag/Ag ⁺
Et ₄ NBF ₄	Propylene Carbonate (PC)	~ +2.9	~ -3.1	~ 6.0	Platinum	Ag/AgCl
Et ₃ MeNBF ₄	Acetonitrile (ACN)	Not Available	Not Available	Est. ~5.5 - 6.0	-	-
Et ₃ MeNBF ₄	Propylene Carbonate (PC)	Not Available	Not Available	Est. ~5.8 - 6.2	-	-

Note: The values for Et₄NBF₄ are approximate and can vary based on experimental conditions such as water content, purity of reagents, and the cutoff current density used to define the limits.

Factors Influencing the Electrochemical Window

The electrochemical stability of an electrolyte system is a complex interplay of several factors. Understanding these is crucial for designing electrolytes with tailored properties for specific applications.



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Caption: Key factors influencing the electrochemical window.

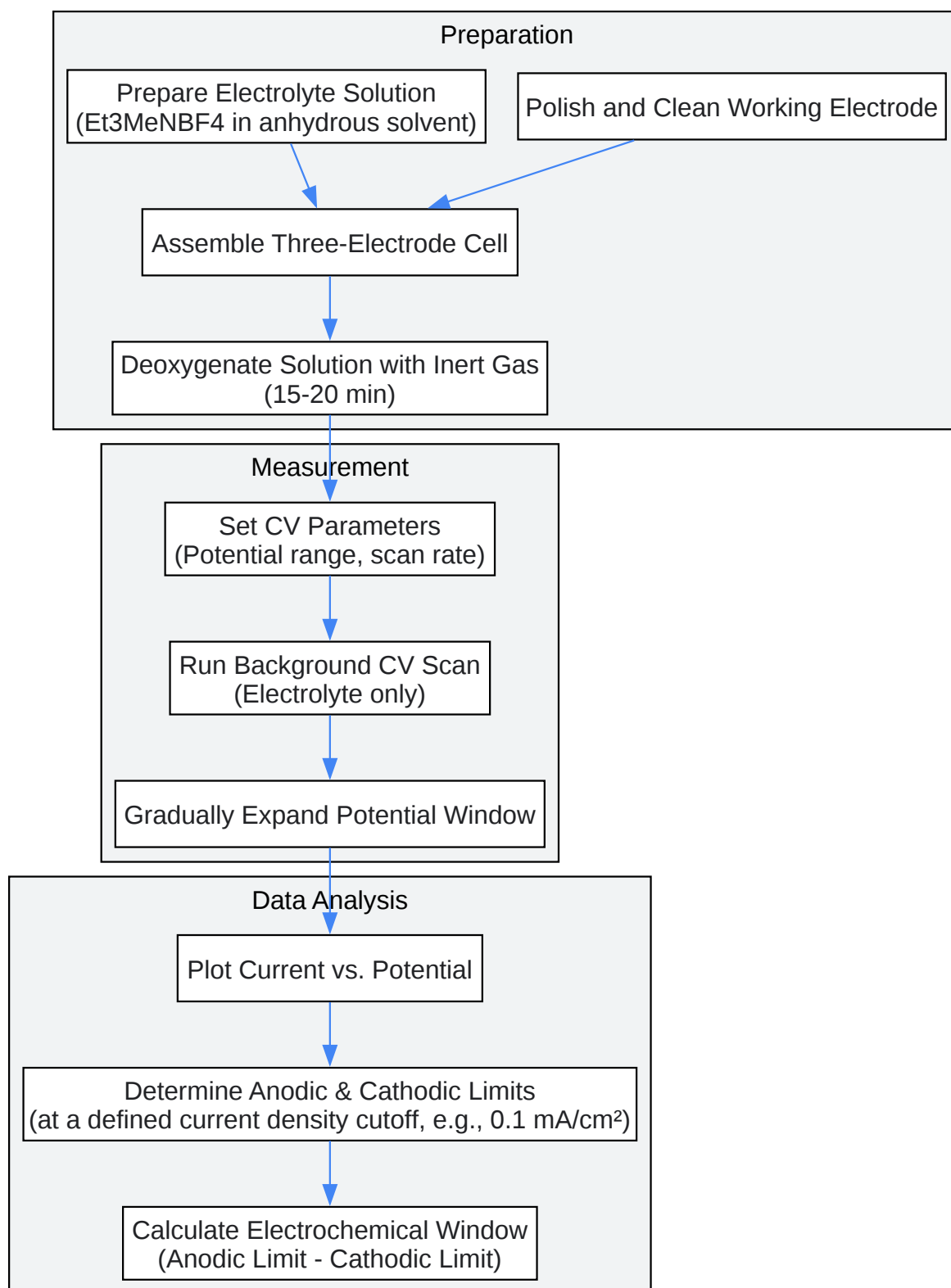
Experimental Protocol: Determination of the Electrochemical Window by Cyclic Voltammetry

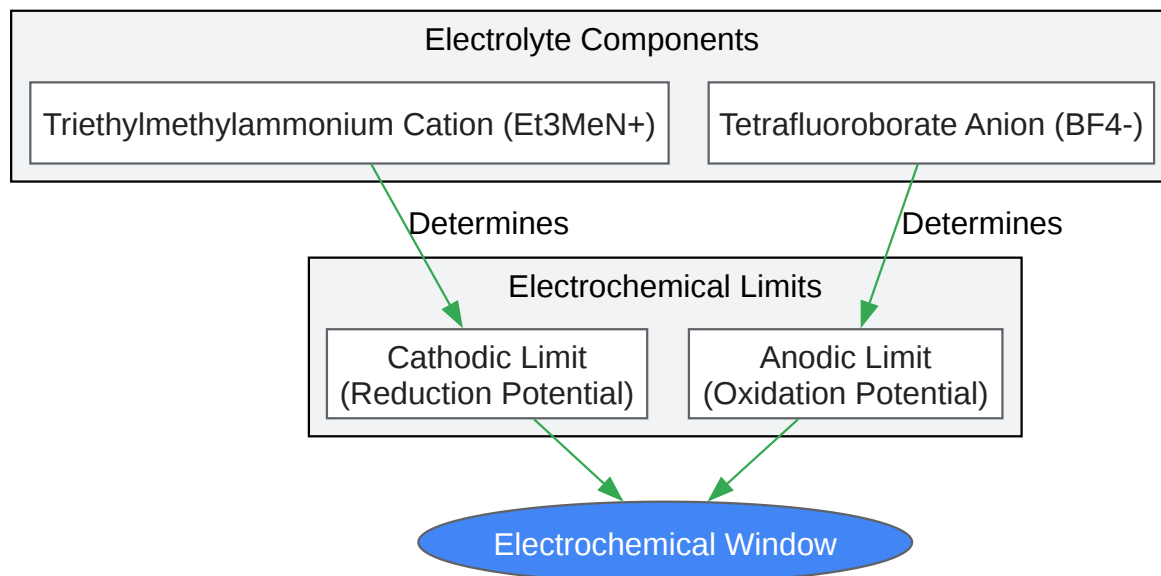
Cyclic voltammetry (CV) is the primary technique used to determine the electrochemical window of an electrolyte. It involves sweeping the potential of a working electrode in a three-electrode cell and measuring the resulting current.

Materials and Equipment

- Potentiostat: Capable of performing cyclic voltammetry.
- Electrochemical Cell: A three-electrode setup.
- Working Electrode (WE): Typically a chemically inert material such as glassy carbon (GC), platinum (Pt), or gold (Au). The choice of WE can influence the measured window.
- Reference Electrode (RE): A stable reference, such as a silver/silver ion (Ag/Ag⁺) or silver/silver chloride (Ag/AgCl) electrode.
- Counter Electrode (CE): A platinum wire or graphite rod with a large surface area.
- Electrolyte Solution: A solution of **triethylmethylammonium tetrafluoroborate** (e.g., 0.1 M to 1 M) in the desired anhydrous organic solvent (e.g., acetonitrile or propylene carbonate).
- Inert Gas: High-purity argon or nitrogen for deoxygenating the solution.

Experimental Workflow





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References

- 1. iris.cnr.it [iris.cnr.it]
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